

# Stellite vs. Inconel: A Comparative Guide for High-Temperature Applications

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## Compound of Interest

Compound Name: Stellite

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In the demanding environments of high-temperature research and industrial applications, material selection is paramount to ensuring operational integrity and longevity. Among the superalloys renowned for their performance under extreme thermal stress, **Stellite** and Inconel alloys are prominent contenders. This guide provides a detailed, data-driven comparison of these two material families, with a focus on **Stellite** 6 and Inconel 718, to assist researchers, scientists, and drug development professionals in making informed material choices.

## Material Composition and General Properties

**Stellite** alloys are a family of cobalt-chromium superalloys, characterized by their exceptional wear resistance, hardness, and high-temperature strength.[1] The high cobalt content provides a stable matrix at elevated temperatures, while chromium contributes to corrosion and oxidation resistance. The addition of tungsten and carbon results in the formation of hard carbide phases, which are crucial for the material's outstanding wear resistance.[2]

Inconel alloys, on the other hand, are a family of austenitic nickel-chromium-based superalloys.[3] The nickel base provides excellent resistance to corrosion and oxidation at high temperatures.[3] Inconel 718, a widely used grade, is further strengthened by the precipitation of secondary phases containing niobium and molybdenum, which contribute to its high strength and creep resistance at temperatures up to 704°C (1300°F).[3]

Table 1: General Properties of **Stellite** 6 and Inconel 718

Property	Stellite 6	Inconel 718
Primary Base Element	Cobalt (Co)	Nickel (Ni)
Key Alloying Elements	Chromium (Cr), Tungsten (W), Carbon (C)	Chromium (Cr), Niobium (Nb), Molybdenum (Mo), Iron (Fe)
Melting Range	1285 - 1410 °C (2345 - 2570 °F)[1]	1260 - 1336 °C (2300 - 2437 °F)
Density	8.44 g/cm³[1]	8.19 g/cm³[4]

## Mechanical Properties at Elevated Temperatures

The performance of materials at high temperatures is critically dependent on their ability to retain mechanical strength and resist deformation over time.

### Tensile Properties

Elevated temperature tensile testing provides crucial data on a material's strength and ductility under thermal load.

Table 2: Tensile Strength of Inconel 718 at Elevated Temperatures

Temperature (°C)	Ultimate Tensile Strength (MPa)	0.2% Yield Strength (MPa)
Room Temperature	1375[4]	1100[4]
538	1276	1089
649	1100[4]	980[4]
760	896	827

Data for precipitation-hardened Inconel 718.

Quantitative data for the tensile properties of **Stellite 6** at various elevated temperatures is not as readily available in the public domain. However, it is known to maintain a reasonable level of

hardness and strength up to 500°C (930°F).[1] Its primary strength at high temperatures lies in its wear and galling resistance rather than tensile load-bearing capacity.[3]

## Creep Resistance

Creep is the time-dependent deformation of a material under a constant load at high temperatures. High creep resistance is essential for components subjected to prolonged stress at elevated temperatures.

Table 3: Creep Rupture Strength of Inconel 718 (Stress to cause rupture in 1000 hours)

Temperature (°C)	Stress (MPa)
593	758
649	634
704	483

Data for precipitation-hardened Inconel 718.

Directly comparable creep rupture data for **Stellite 6** is limited. However, **Stellite** alloys, in general, are known for their good high-temperature strength, with some grades like **Stellite 31** exhibiting superior stress-rupture properties.[5] The cobalt-based matrix in **Stellite 6** provides inherent creep resistance.

## Hardness at Elevated Temperatures

Hardness is a key indicator of a material's resistance to wear and abrasion.

Table 4: Hot Hardness of **Stellite 6**

Temperature (°C)	Hardness (HV)
Room Temperature	380 - 490[1]
500	Retains a reasonable level of hardness[1]

Inconel 718 also exhibits good hot hardness, which contributes to its resistance to deformation at elevated temperatures.

## Oxidation and Corrosion Resistance

Resistance to environmental degradation is crucial for materials in high-temperature applications.

**Stellite 6:** The high chromium content in **Stellite 6** promotes the formation of a stable, protective chromium oxide ( $\text{Cr}_2\text{O}_3$ ) layer on the surface at high temperatures, providing good resistance to oxidation.[2] It also exhibits excellent corrosion resistance in various aggressive environments.

**Inconel 718:** Inconel 718 is known for its excellent oxidation resistance up to approximately 982°C (1800°F) due to the formation of a protective chromium and nickel oxide layer.[6] It also offers superior resistance to a wide range of corrosive media, including acidic environments.[3]

## Experimental Protocols

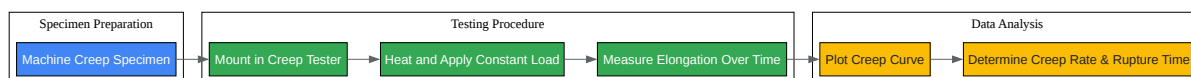
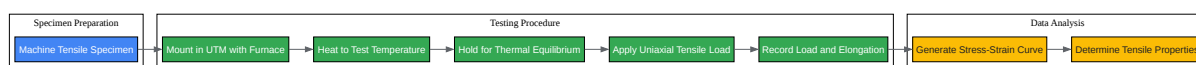
The data presented in this guide is typically obtained through standardized testing methodologies.

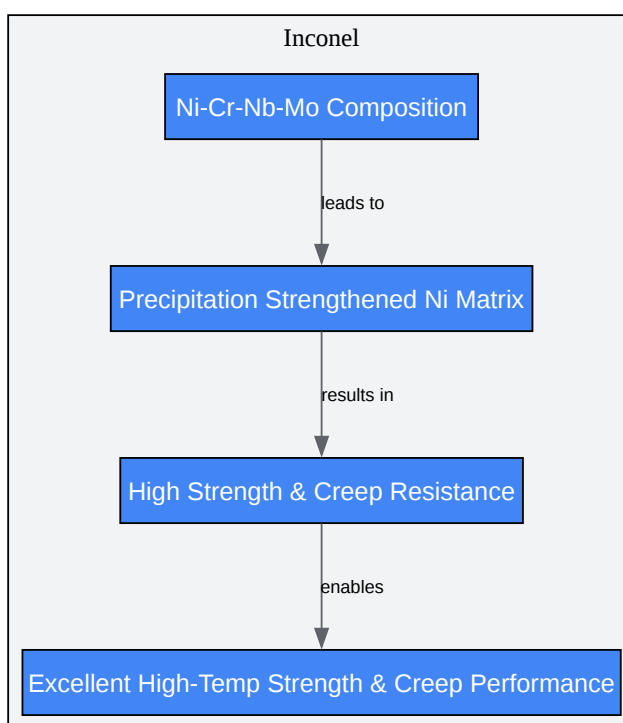
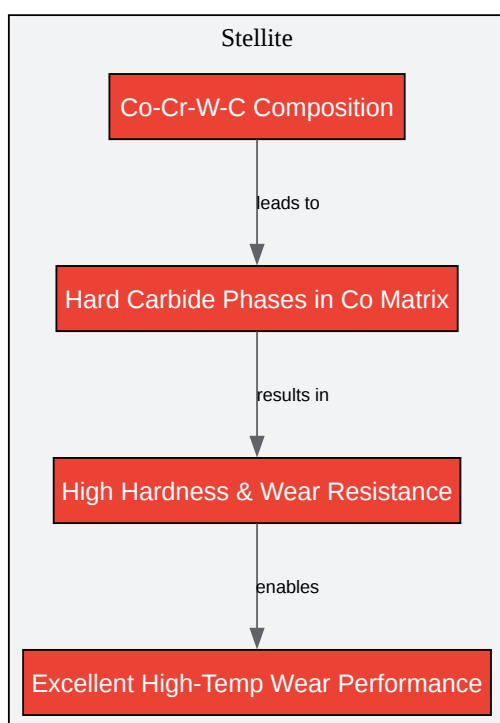
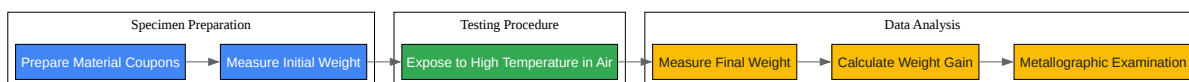
### Elevated Temperature Tensile Testing (ASTM E21)

This test determines the tensile properties of metallic materials at temperatures above ambient.[7][8][9]

- **Specimen Preparation:** Standardized tensile specimens are machined from the material.[9]
- **Test Setup:** The specimen is mounted in a universal testing machine equipped with a furnace capable of maintaining a uniform and stable temperature.[7]
- **Procedure:**
  - The specimen is heated to the desired test temperature and held for a specified duration to ensure thermal equilibrium.[7]
  - A uniaxial tensile load is applied at a controlled strain rate until the specimen fractures.[7]

- Load and elongation data are continuously recorded to generate a stress-strain curve.
- Data Acquired: Ultimate tensile strength, yield strength, elongation, and reduction of area.[9]





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